

# Application Note: Stereoselective Synthesis of Optically Active trans-2-Aminocyclopropanol

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## Compound of Interest

Compound Name: *beta-Aminocyclopropanol*

Cat. No.: *B8011061*

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## Abstract & Strategic Significance

The trans-2-aminocyclopropanol motif represents a "privileged scaffold" in medicinal chemistry, offering a conformationally restricted bioisostere of ethanolamine and

-amino alcohols. Its rigidity locks the heteroatoms in specific vectors, enhancing potency and selectivity in targets such as HCV NS3 protease inhibitors (e.g., Boceprevir analogs) and LSD1 inhibitors.

However, the synthesis is complicated by two factors:

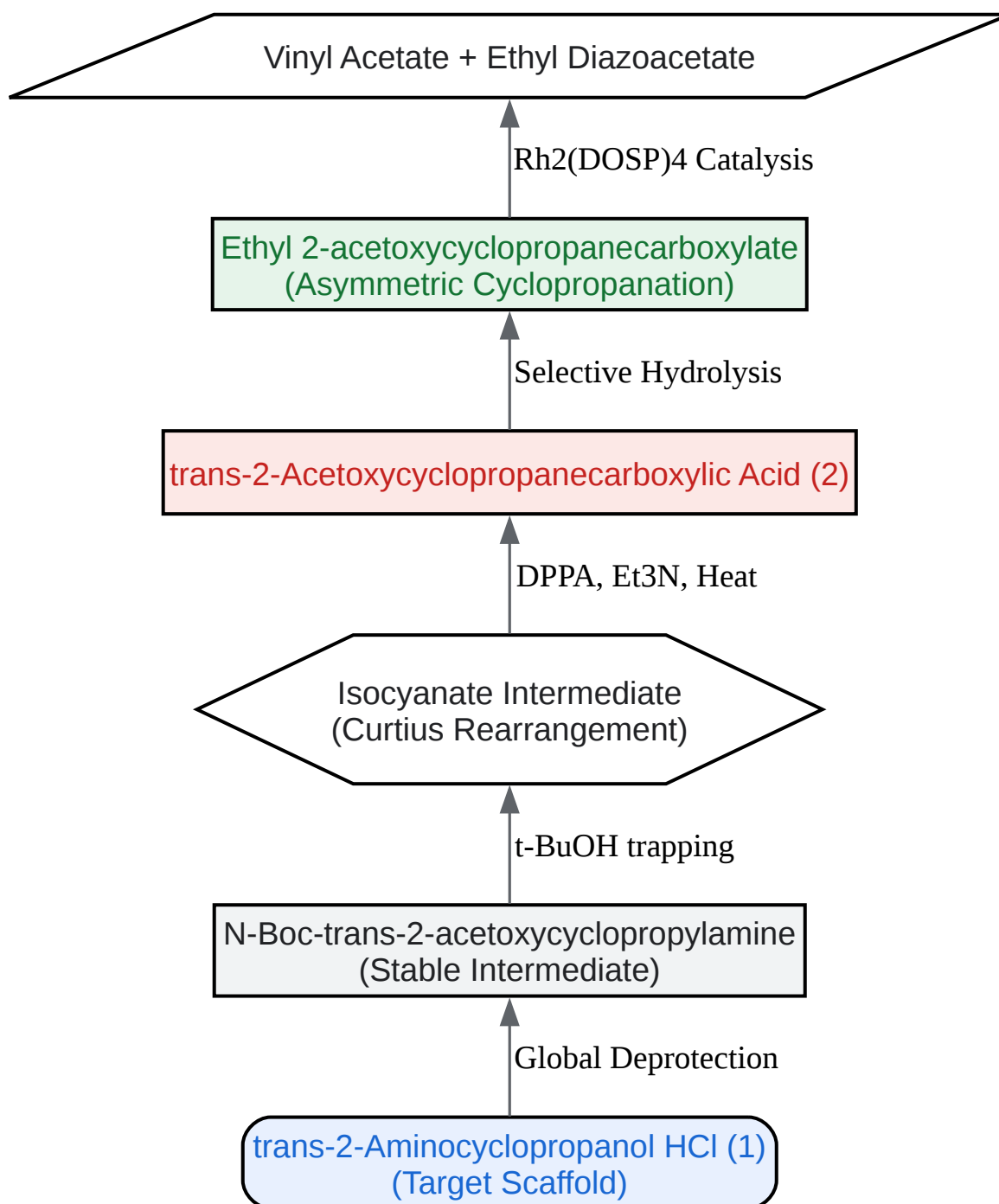
- **Ring Strain:** The cyclopropane ring (~27 kcal/mol strain) is susceptible to ring-opening under harsh acidic or nucleophilic conditions.
- **Stereocontrol:** Accessing the trans-(1R,2R) or (1S,2S) isomer with high enantiomeric excess (ee) requires robust asymmetric catalysis or resolution.

This protocol details a Curtius Rearrangement-based route starting from the chiral pool or asymmetric cyclopropanation precursors. This pathway is preferred over direct amination of cyclopropanols due to superior safety and stereochemical retention.

## Retrosynthetic Analysis & Pathway Design

The most reliable disconnection for trans-2-aminocyclopropanol (1) is via the Curtius rearrangement of the corresponding trans-2-hydroxycyclopropanecarboxylic acid derivative (2). This acid is accessible via asymmetric cyclopropanation of vinyl acetate with diazoacetate.

### Synthetic Logic (DOT Diagram)



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Figure 1: Retrosynthetic strategy leveraging asymmetric cyclopropanation and Curtius rearrangement to install the amine with retention of configuration.

## Detailed Experimental Protocol

### Phase 1: Asymmetric Cyclopropanation

Objective: Synthesis of Ethyl (1R,2R)-2-acetoxycyclopropanecarboxylate. Principle: Rhodium-catalyzed carbenoid insertion into the double bond of vinyl acetate.

- Reagents:
  - Vinyl Acetate (5.0 equiv, excess as solvent/reactant)
  - Ethyl Diazoacetate (EDA) (1.0 equiv)
  - Catalyst:  
(0.5 mol%) or  
for higher enantioselectivity.
  - Solvent: Hexanes or neat Vinyl Acetate.

Protocol:

- Catalyst Activation: In a flame-dried Schlenk flask under  
, dissolve  
(0.005 equiv) in anhydrous hexanes (or use neat vinyl acetate if scale permits).
- Addition: Cool the mixture to -78°C (or 0°C depending on catalyst activity). Add Vinyl Acetate (5.0 equiv).
- Slow Addition: Add a solution of Ethyl Diazoacetate (1.0 equiv) in hexanes via syringe pump over 4–6 hours. Critical: Slow addition prevents EDA dimerization (fumarate/maleate formation).

- Reaction: Allow to warm to room temperature (RT) and stir for 12 hours.
- Workup: Concentrate in vacuo to remove excess vinyl acetate.
- Purification: Flash chromatography (SiO<sub>2</sub>, Hexanes/EtOAc 9:1).
  - Target Product: Ethyl trans-2-acetoxycyclopropanecarboxylate.
  - Data: Expect >80% yield, >90% ee (catalyst dependent). The trans isomer is thermodynamically favored but cis may form; separation is crucial here.

## Phase 2: Selective Hydrolysis

Objective: Hydrolysis of the ethyl ester while preserving the acetoxy group (or hydrolyzing both to re-protect). Note: Direct hydrolysis of the ethyl ester in the presence of an acetate is difficult. A more robust route involves hydrolyzing both to the hydroxy-acid, then selectively protecting the amine later, OR using the Curtius on the acetoxy-acid. Refined Step: Selective hydrolysis of the ethyl ester using LiOH (1 equiv) in THF/H<sub>2</sub>O at 0°C often cleaves the ethyl ester preferentially over the hindered secondary acetate.

Protocol:

- Dissolve the diester in THF/Water (3:1).
- Add LiOH·H<sub>2</sub>O (1.05 equiv) at 0°C. Monitor via TLC.
- Upon consumption of starting material, acidify carefully with 1M HCl to pH 3.
- Extract with EtOAc (3x). Dry over
- Product: trans-2-Acetoxycyclopropanecarboxylic acid.

## Phase 3: Curtius Rearrangement (The Critical Step)

Objective: Conversion of the carboxylic acid to the N-Boc protected amine with retention of stereochemistry.

- Reagents:
  - trans-2-Acetoxycyclopropanecarboxylic acid (1.0 equiv)
  - Diphenylphosphoryl azide (DPPA) (1.1 equiv)
  - Triethylamine (  
) (1.2 equiv)
  - tert-Butanol (  
-BuOH) (excess, 10-20 equiv)
  - Solvent: Toluene (anhydrous).

Protocol:

- Acyl Azide Formation: In a dry flask, dissolve the acid in Toluene. Add .
- Add DPPA dropwise at 0°C. Stir at 0°C for 1 hour, then RT for 1 hour.
- Rearrangement: Heat the mixture to 80°C. Evolution of gas will be observed. Stir until gas evolution ceases (~1-2 hours). This forms the isocyanate intermediate.<sup>[1][2][3][4]</sup>
- Trapping: Add excess -BuOH (and catalytic DMAP if sluggish) and reflux (or heat at 80°C) for 12–18 hours.
- Workup: Cool to RT. Dilute with EtOAc. Wash with 5% citric acid, sat. , and brine.
- Purification: Column chromatography (Hexanes/EtOAc).
  - Product: N-Boc-trans-2-acetoxycyclopropylamine.

## Phase 4: Global Deprotection to Hydrochloride Salt

Objective: Removal of Boc and Acetyl groups to yield the final salt. Safety Note: The free amino-alcohol is unstable (hemiaminal-like reactivity/ring opening). Isolate as the HCl salt.

Protocol:

- Dissolve N-Boc-trans-2-acetoxycyclopropylamine in MeOH.
- Add  
  
(2 equiv) and stir at RT for 2 hours to cleave the acetate.
  - Intermediate Check: N-Boc-trans-2-aminocyclopropanol (Stable enough for isolation if needed).
- Salt Formation: To the methanolic solution (after filtering off carbonate) or to the isolated N-Boc intermediate, add 4M HCl in Dioxane (5 equiv).
- Stir at RT for 2-4 hours. A white precipitate should form.
- Isolation: Filter the solid or concentrate and triturate with  
  
.
- Final Product:(1R,2R)-trans-2-Aminocyclopropanol Hydrochloride.

## Quantitative Data Summary

| Parameter                 | Value / Range           | Notes                                                          |
|---------------------------|-------------------------|----------------------------------------------------------------|
| Overall Yield             | 35 – 45%                | From vinyl acetate (4 steps)                                   |
| Enantiomeric Excess (ee)  | >94%                    | Determined via Chiral HPLC (OD-H column) on N-Boc intermediate |
| Diastereomeric Ratio (dr) | >20:1 (trans:cis)       | After initial chromatography                                   |
| Melting Point (HCl salt)  | 145 – 150°C (dec)       | Varies with solvation; hygroscopic                             |
| Appearance                | White crystalline solid | Store under Argon at -20°C                                     |

## Analytical Quality Control

Self-Validating the Protocol:

- <sup>1</sup>H NMR (D<sub>2</sub>O/DMSO-d<sub>6</sub>): Look for the characteristic cyclopropane high-field signals (0.5–1.2 ppm). The coupling constant for trans protons is typically 2–5 Hz, whereas cis is 6–9 Hz.
- <sup>13</sup>C NMR: Confirm presence of cyclopropyl carbons (~10–30 ppm) and absence of carbamate/ester carbonyls in the final salt.
- Chiral HPLC: Analyze the N-Boc intermediate before final deprotection.
  - Column: Daicel Chiralcel OD-H.
  - Eluent: Hexane/iPrOH (90:10).
  - Flow: 1.0 mL/min.

## Safety & Handling

- Azide Hazard: DPPA and the intermediate acyl azide are potentially explosive. Do not distill the acyl azide. Conduct the rearrangement in solution behind a blast shield. Ensure proper

venting of

gas.

- Diazoacetate: Ethyl diazoacetate is toxic and potentially explosive. Avoid contact with metals; use dedicated glassware.
- Cyclopropanol Instability: The free base of 2-aminocyclopropanol is prone to ring-opening to form  $\alpha$ -amino aldehydes (which polymerize). Always store as the HCl salt or N-Boc derivative.

## References

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